

# Perfluorohept-2-ene as building block for fluoropolymers

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Perfluorohept-2-ene

CAS No.: 1582-32-7

Cat. No.: S1797090

[Get Quote](#)

## Related Chemical Context and Properties

While direct information on **perfluorohept-2-ene** is scarce, the search results provide details on a closely related compound, **Perfluoro(4-methylpent-2-ene)** (CAS 2070-70-4). The properties and some applications of this compound are summarized below [1] [2].

Property	Value/Description
CAS Number	2070-70-4 [1]
Molecular Formula	C <sub>6</sub> F <sub>12</sub> [1]
Molecular Weight	300.05 g/mol [1]
Boiling Point	49 °C [1] [2]
Density	1.5873 (or 1.62) g/cm <sup>3</sup> [1] [2]
Appearance	Clear, colorless liquid [1] [2]
Stability	Stable and non-combustible [2]

Property	Value/Description
Solubility	Insoluble in water, ethanol, ether, and hydrocarbons [2]

### Reported Applications:

- Used as a monomer in plasma polymerization to create hydrophobic and superhydrophobic nanocomposite films [1].
- Serves as a fluorinated intermediate in the synthesis of nitrogen-containing heterocyclic compounds [1] [3].
- Applied in the production of fluoro-containing surfactants and other chemical materials [2].

## Insights into Isomerization and Synthesis

One search result discusses the **isomerization of perfluoroolefins**, a reaction class relevant to the synthesis and handling of compounds like **perfluorohept-2-ene**. The general workflow for this catalytic process is illustrated below.

### Key points from the literature:

- **Catalysts:** The process is effectively catalyzed by **antimony pentafluoride (SbF<sub>5</sub>)** or **modified aluminum chlorofluorides (AlCl<sub>x</sub>F<sub>y</sub>)** [4].
- **Stereoselectivity:** The isomerization of terminal perfluoroolefins to internal ones (like perfluorohept-1-ene to **perfluorohept-2-ene**) often proceeds **stereoselectively**, yielding almost exclusively the *trans*-isomer [4].
- **Reaction Time:** The ratio of isomerization products (e.g., 2-ene vs. 3-ene) can be influenced by the reaction duration, indicating the possible formation of an equilibrium mixture [4].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Perfluoro(4-methylpent- 2 - ene ) | 2070-70-4 [chemicalbook.com]

2. Perfluoro(4-methylpent- 2 - ene ) [ruilipu.com]
3. of Nitrogen-Containing Heterocyclic... | Semantic Scholar Synthesis [semanticscholar.org]
4. Volume # 6(61), November - December 2008 — "A breakthrough in... [notes.fluorine1.ru]

To cite this document: Smolecule. [Perfluorohept-2-ene as building block for fluoropolymers].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1797090#perfluorohept-2-ene-as-building-block-for-fluoropolymers>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)